

Unveiling the Intricate Architecture of Wilfordine: A Technical Guide

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Compound of Interest

Compound Name: Wilfordine

Cat. No.: B15142373

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Abstract

Wilfordine, a complex sesquiterpenoid alkaloid isolated from the medicinal plant *Tripterygium wilfordii*, has garnered significant interest for its potent insecticidal properties. This technical guide provides a comprehensive overview of the chemical structure of **Wilfordine**, including its physicochemical properties and a detailed exploration of its molecular architecture. This document is intended to serve as a valuable resource for researchers engaged in natural product chemistry, drug discovery, and the development of novel insecticides.

Chemical Identity and Physicochemical Properties

Wilfordine is a highly oxygenated macrocyclic alkaloid characterized by a complex polycyclic core. Its fundamental properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₄₃ H ₄₉ NO ₁₉	[1][2]
Molecular Weight	883.85 g/mol	[1][2]
CAS Number	37239-51-3	[1][2]
Appearance	Powder	[1]
Melting Point	175-176 °C	[3]
Predicted Boiling Point	895.5 ± 65.0 °C	[3]
Predicted Density	1.44 ± 0.1 g/cm ³	[3]
Predicted pKa	11.63 ± 0.70	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1][3]

Molecular Structure

The chemical structure of **Wilfordine** is characterized by a dihydroagarofuran sesquiterpenoid core integrated into a complex macrocyclic ester. The IUPAC name for **Wilfordine** is [(1S,3R,13R,17S,18R,19R,20R,21S,22R,23R,24S,25S)-19,21,22,24-tetraacetyloxy-20-(acetyloxymethyl)-14,25-dihydroxy-3,13,14,25-tetramethyl-6,15-dioxo-2,5,16-trioxa-11-azapentacyclo[15.7.1.0¹,²⁰.0³,²³.0⁷,¹²]pentacosa-7(12),8,10-trien-18-yl] benzoate. A 2D representation of the molecule is provided below.

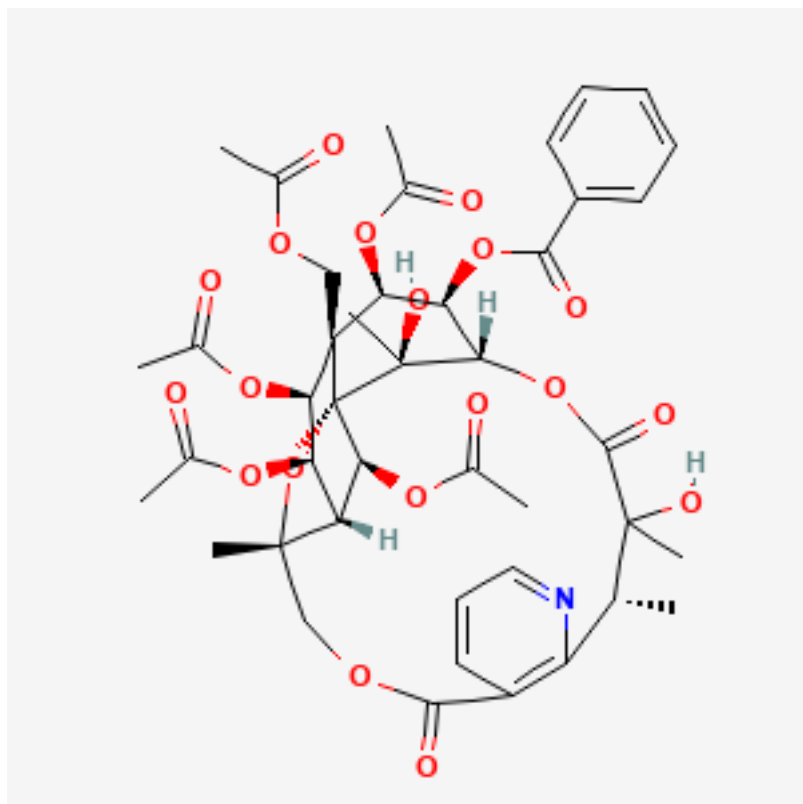


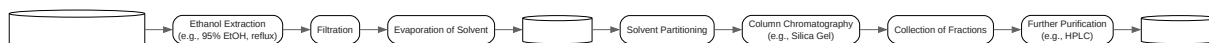
Figure 1. 2D Chemical Structure of **Wilfordine**.

Due to its molecular complexity, generating a stable 3D conformer is computationally challenging and not readily available.

Experimental Protocols

Isolation and Purification of Wilfordine

While a specific, detailed protocol for the isolation of **Wilfordine** is not readily available in the public domain, a general methodology for the extraction of insecticidal alkaloids from the roots of *Tripterygium wilfordii* has been described. This process typically involves the following steps:



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A generalized workflow for the isolation of **Wilfordine**.

Methodology:

- **Extraction:** The dried and powdered root bark of *Tripterygium wilfordii* is subjected to extraction with a suitable organic solvent, typically 95% ethanol, under reflux conditions.
- **Filtration and Concentration:** The resulting extract is filtered to remove solid plant material, and the solvent is evaporated under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is then subjected to further fractionation, often involving solvent-solvent partitioning to separate compounds based on their polarity.
- **Chromatographic Purification:** The enriched fraction is purified using column chromatography, commonly with a silica gel stationary phase. Elution with a gradient of solvents allows for the separation of individual compounds.
- **Final Purification:** Fractions containing **Wilfordine** are collected and may be subjected to further purification steps, such as high-performance liquid chromatography (HPLC), to obtain the pure compound.

Structural Elucidation

The complex structure of **Wilfordine** was elucidated using a combination of spectroscopic techniques. While a complete, publicly available dataset of assigned NMR spectra for **Wilfordine** is elusive, the general approach involves:

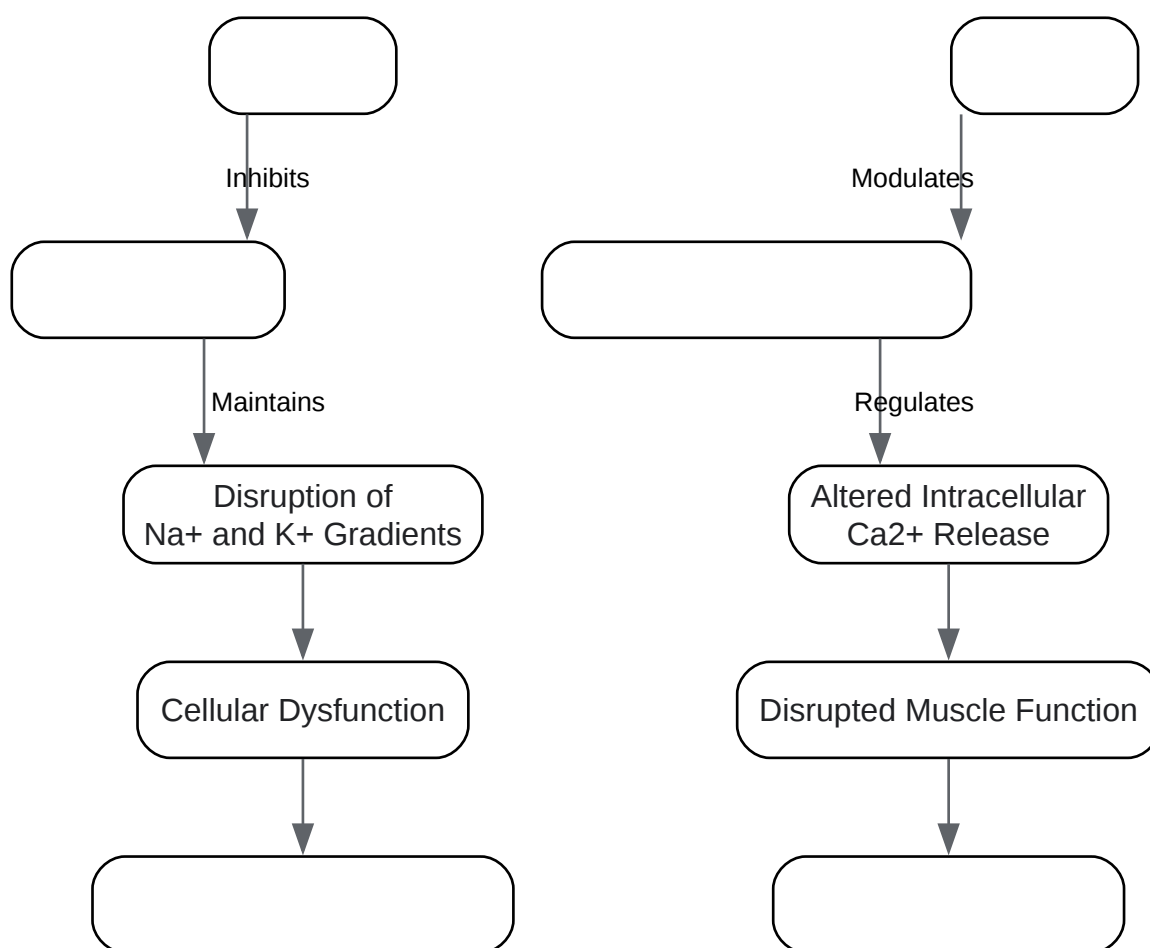
- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition, confirming the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - **¹H NMR:** Provides information about the number and chemical environment of protons in the molecule.
 - **¹³C NMR:** Reveals the number and types of carbon atoms.
 - **2D NMR (COSY, HSQC, HMBC, NOESY):** These experiments are crucial for establishing the connectivity between protons and carbons, identifying neighboring atoms, and determining the stereochemistry of the molecule.

Biological Activity and Signaling Pathways

Wilfordine exhibits significant insecticidal activity, and its mechanism of action is an area of active research. Two primary molecular targets have been suggested:

Inhibition of Na⁺/K⁺-ATPase

Wilfordine has been identified as an inhibitor of the sodium-potassium pump (Na⁺/K⁺-ATPase), an essential enzyme responsible for maintaining ion gradients across cell membranes. Inhibition of this pump disrupts cellular function, leading to toxicity.



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